

Solubility and Stability of 2-Chlorophenyl-(biphenyl-4-yl)-carbinol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Chlorophenyl-(biphenyl-4-yl)-carbinol

Cat. No.: B8681194

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Executive Summary

2-Chlorophenyl-(biphenyl-4-yl)-carbinol (IUPAC: (2-chlorophenyl)(4-phenylphenyl)methanol) is a chiral diaryl-methanol intermediate. It serves as the lipophilic scaffold for the antifungal drug **Lombazole**, providing the bulky hydrophobic moiety necessary for the inhibition of fungal lanosterol 14

-demethylase (CYP51).

Due to the presence of the biphenyl system and the chloro-substituted phenyl ring, this compound exhibits extremely low aqueous solubility and high lipophilicity (LogP > 5.0). Its stability profile is dominated by the reactivity of the benzylic hydroxyl group, which is prone to acid-catalyzed dehydration and oxidation.

Physicochemical Profile

Chemical Identity[1]

- Common Name: **2-Chlorophenyl-(biphenyl-4-yl)-carbinol**
- Systematic Name: (2-Chlorophenyl)(4'-phenylphenyl)methanol
- Molecular Formula:
- Molecular Weight: 294.78 g/mol
- Key Function: Precursor for
-alkylation of imidazole (Lombazole synthesis).

Solubility Characteristics

The compound is a highly lipophilic solid. Its solubility behavior is dictated by strong

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stacking interactions of the biphenyl system and the lack of ionizable groups (unlike its imidazole derivative, Lombazole).

Table 1: Solubility Profile (at 25°C)

Solvent System	Solubility Rating	Estimated Conc. (mg/mL)	Mechanistic Insight
Water (pH 1-14)	Practically Insoluble	< 0.001	Hydrophobic dominance; no H-bond acceptors/donors sufficient to solvate the diaryl system.
Dichloromethane (DCM)	Freely Soluble	> 100	Excellent compatibility with aromatic -systems. Preferred for extraction.
Methanol / Ethanol	Soluble	20 - 50	Soluble, but may require warming for high concentrations. Proticity aids -OH solvation.
DMSO	Freely Soluble	> 100	Dipolar aprotic nature disrupts lattice energy effectively.
Hexane / Heptane	Sparingly Soluble	< 10	Despite lipophilicity, crystal lattice energy (due to -stacking) limits solubility in aliphatics.

Stability Profile

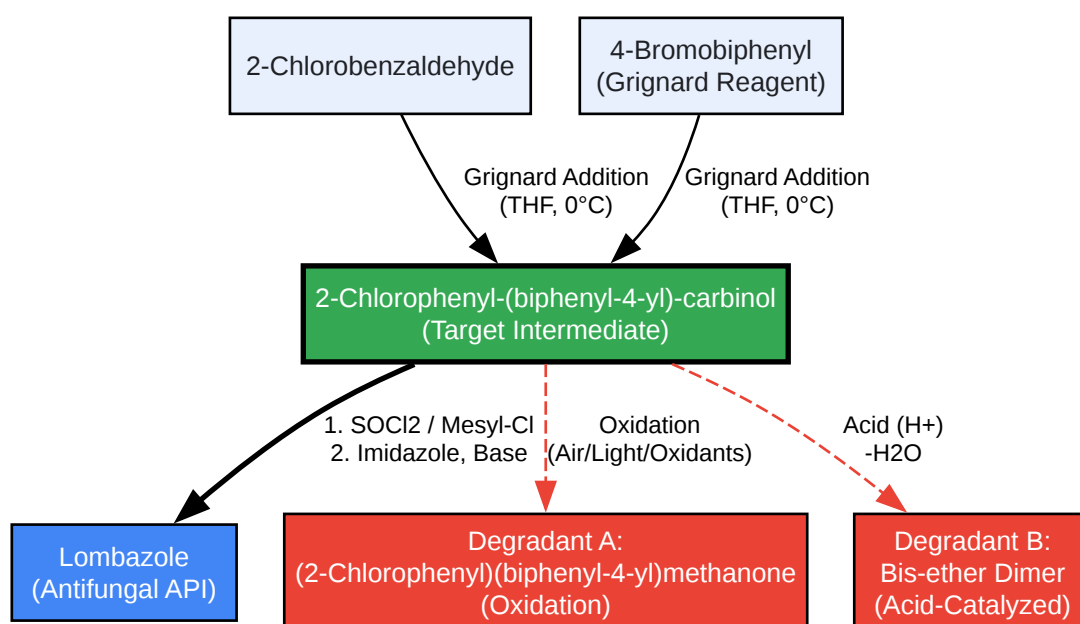
The benzylic alcohol functionality attached to two electron-rich aromatic systems creates specific stability challenges.

- Acid Sensitivity (Critical):

- Mechanism: Protonation of the hydroxyl group leads to the formation of a resonance-stabilized carbocation (benzhydryl cation).
 - Outcome: This cation can react with nucleophiles or undergo elimination to form an ether (dimerization) or disproportionate.
 - Handling: Avoid exposure to strong mineral acids (HCl, H₂SO₄) unless intended for activation (e.g., chlorination).
- Oxidation Susceptibility:
 - Mechanism: The secondary alcohol is readily oxidized to the corresponding ketone: (2-chlorophenyl)(biphenyl-4-yl)methanone.
 - Trigger: Exposure to strong oxidants (Cr(VI), Mn(VII)) or prolonged exposure to air/light in solution.

Synthesis & Degradation Pathways (Visualization)

The following diagram illustrates the synthesis of the carbinol via Grignard reaction and its subsequent conversion to Lombazole, alongside potential degradation routes.



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Caption: Synthesis pathway of Lombazole via the carbinol intermediate, highlighting critical oxidation and acid-catalyzed degradation risks.

Experimental Protocols

Protocol: Thermodynamic Solubility Determination

Objective: To accurately measure the saturation solubility of the carbinol in various solvents for process optimization.

Methodology: Shake-Flask Method (Standardized).

- Preparation:
 - Add excess solid **2-Chlorophenyl-(biphenyl-4-yl)-carbinol** (approx. 50 mg) to 2 mL of the target solvent (e.g., Phosphate Buffer pH 7.4, Methanol, 50:50 ACN:Water) in a glass vial.
- Equilibration:
 - Seal vials and agitate at $25^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$ for 24 hours using an orbital shaker (200 rpm).
 - Note: For aqueous buffers, extend time to 48 hours due to slow dissolution kinetics of highly lipophilic compounds.
- Sampling:
 - Centrifuge aliquots at 10,000 rpm for 10 minutes or filter through a 0.22 μm PTFE filter (hydrophobic filter required to prevent drug adsorption).
 - Critical Step: Discard the first 200 μL of filtrate to account for filter saturation.
- Quantification:
 - Dilute the filtrate with Acetonitrile (to ensure solubility) and analyze via HPLC-UV (see Section 4.3).
 - Calculate concentration using a standard calibration curve.

Protocol: Forced Degradation (Stress Testing)

Objective: To validate the stability limits of the intermediate during storage and manufacturing.

Table 2: Stress Conditions

Stress Type	Condition	Duration	Expected Degradant
Acid Hydrolysis	0.1 N HCl, 60°C	4 Hours	Dimerization / Elimination products
Base Hydrolysis	0.1 N NaOH, 60°C	4 Hours	Stable (Carbinols are generally base-stable)
Oxidation	3% H ₂ O ₂ , RT	24 Hours	Ketone formation (Benzophenone analog)
Thermal	60°C (Solid State)	7 Days	Minimal degradation (check for melting/fusion)
Photostability	UV/Vis Light	1.2M Lux-hr	Radical oxidation products

Analytical Method: HPLC-UV Parameters

To detect the carbinol and separate it from the ketone impurity and Lombazole.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 150 x 4.6 mm, 3.5 µm).
- Mobile Phase A: 0.1% Phosphoric Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient:
 - 0 min: 50% B

- 15 min: 90% B (Hold for 5 min to elute the highly lipophilic carbinol)
- 20 min: 50% B
- Flow Rate: 1.0 mL/min.
- Detection: UV at 220 nm (biphenyl absorption) and 254 nm.
- Retention Order: Imidazole < Carbinol < Ketone Impurity (Most lipophilic).

Handling and Storage Recommendations

Based on the stability profile, the following storage conditions are mandatory to maintain chemical integrity:

- Container: Amber glass vials (to prevent photo-oxidation).
- Atmosphere: Store under Nitrogen or Argon headspace (to prevent oxidative degradation to the ketone).
- Temperature: Refrigerate at 2–8°C.
- Safety: The compound is a halogenated aromatic; standard PPE (gloves, goggles) is required. Avoid inhalation of dust.

References

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